

# Unveiling Desmethyflutiazepam: A Physicochemical and Methodological Guide for Researchers

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## Compound of Interest

Compound Name: Desmethyflutiazepam

Cat. No.: B10828837

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This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals engaged in the study of **Desmethyflutiazepam**. This document provides a detailed overview of the compound's physicochemical properties, alongside established and inferred experimental protocols for its synthesis and analysis. Furthermore, it elucidates the well-understood signaling pathway for the benzodiazepine class of compounds, to which **Desmethyflutiazepam** belongs.

## Core Physicochemical Properties

**Desmethyflutiazepam**, a thienodiazepine derivative and a metabolite of flutiazepam, is classified as a benzodiazepine.[1] It is recognized for its anticonvulsant, muscle relaxant, and narcosis-potentiating activities in rodent models.[1] The fundamental physicochemical characteristics of **Desmethyflutiazepam** are summarized below to provide a foundational understanding for researchers.

Property	Value	Source
Formal Name	7-ethyl-5-(2-fluorophenyl)-1,3-dihydro-2H-thieno[2,3-e]-1,4-diazepin-2-one	Cayman Chemical
CAS Number	41191-07-5	Cayman Chemical
Molecular Formula	C <sub>15</sub> H <sub>13</sub> FN <sub>2</sub> OS	Cayman Chemical
Formula Weight	288.3 g/mol	Cayman Chemical
Purity	≥98%	Cayman Chemical
Formulation	A solid	Cayman Chemical
UV/Vis. λ <sub>max</sub>	243 nm	Cayman Chemical
Storage	-20°C	Cayman Chemical
Stability	≥ 5 years	Cayman Chemical

Table 1: Physicochemical Properties of **Desmethyflutiazepam**

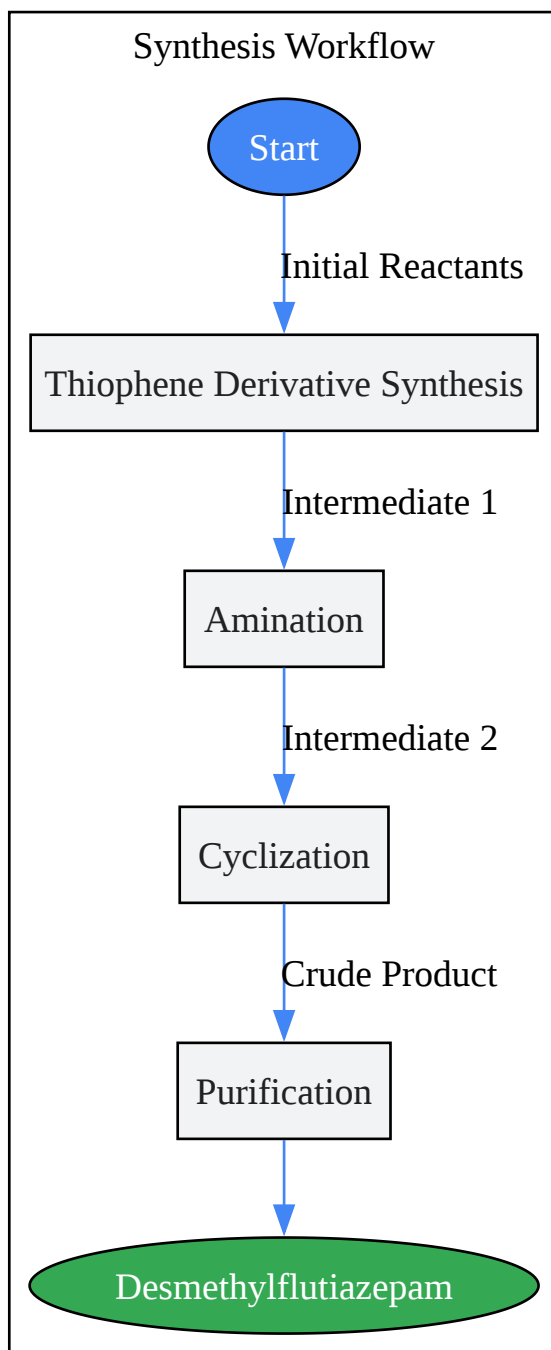
Solvent	Solubility
DMF	3 mg/mL
DMSO	20 mg/mL
Ethanol	11 mg/mL
PBS (pH 7.2)	0.25 mg/mL

Table 2: Solubility of **Desmethyflutiazepam**

## Synthesis Protocol

The synthesis of **Desmethyflutiazepam** and related 5-phenyl-1,3-dihydro-2H-thieno(2,3-e)(1,4)diazepin-2-ones was first described by Nakanishi et al. in 1973.[2] While the full detailed protocol from the original publication is not readily available in the public domain, the general

synthetic route for thienodiazepines involves a multi-step process. The following is a generalized workflow based on established thienodiazepine synthesis.



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Caption: Generalized workflow for the synthesis of **Desmethyflutiazepam**.

## Analytical Methodologies

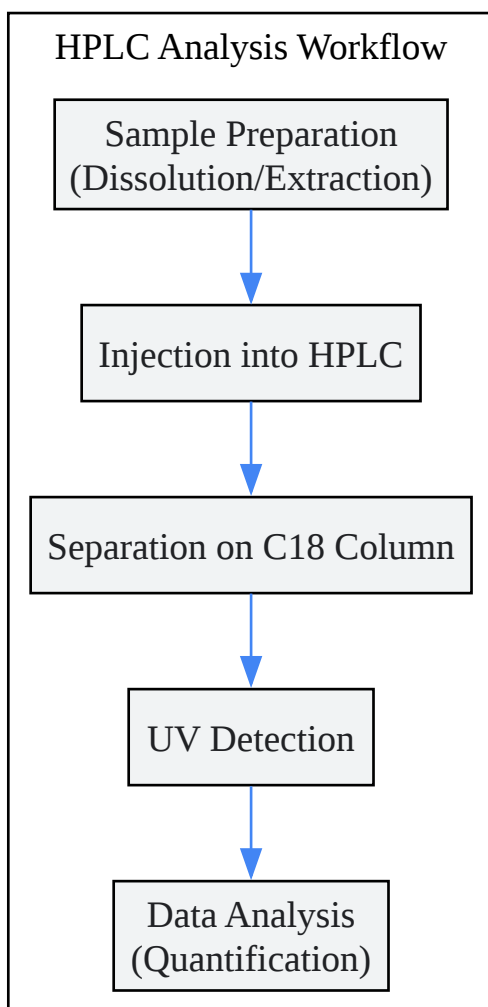
Accurate and reliable analytical methods are crucial for the characterization and quantification of **Desmethyflutiazepam** in research settings. The following sections outline generalized protocols for High-Performance Liquid Chromatography (HPLC), Nuclear Magnetic Resonance (NMR) spectroscopy, and Gas Chromatography-Mass Spectrometry (GC-MS), based on standard practices for benzodiazepine analysis.

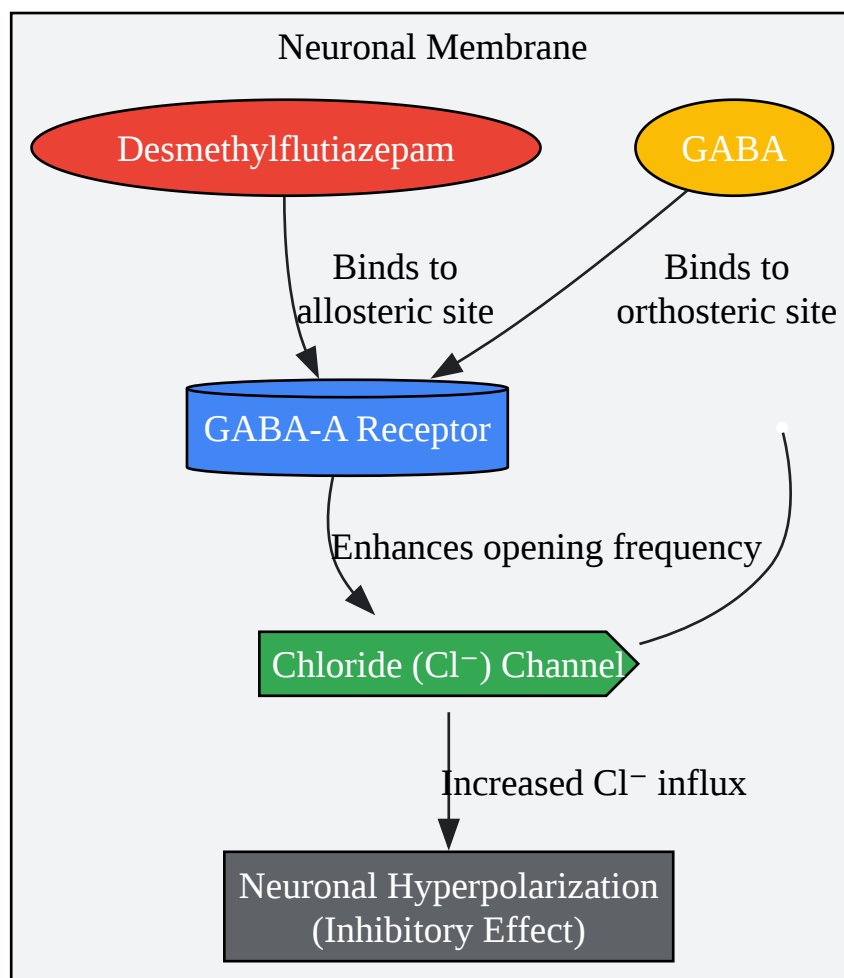
### High-Performance Liquid Chromatography (HPLC-UV)

HPLC is a widely used technique for the separation and quantification of benzodiazepines in various matrices.

Experimental Protocol:

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size) is commonly employed.
- Mobile Phase: An isocratic mobile phase consisting of a mixture of a phosphate buffer (e.g., 15mM, pH adjusted) and an organic solvent like methanol or acetonitrile (e.g., 50:50 v/v) is often effective.[\[3\]](#)
- Flow Rate: A typical flow rate is 1.0-1.5 mL/min.[\[3\]](#)[\[4\]](#)
- Detection: UV detection at a wavelength of 245 nm is suitable for many benzodiazepines.[\[3\]](#)
- Sample Preparation: Samples should be dissolved in the mobile phase or a compatible solvent and filtered through a 0.45 µm filter before injection. For biological matrices, a solid-phase extraction (SPE) or liquid-liquid extraction is necessary.[\[4\]](#)
- Quantification: A calibration curve is constructed by analyzing a series of standard solutions of known concentrations.





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